

Technical Support Center: Mitigating Non-Target Species Capture in Frontalin-Baited Traps

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Compound of Interest

Compound Name: (-)-Frontalin

Cat. No.: B1251542

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This technical support center provides researchers, scientists, and forestry professionals with guidance on minimizing the capture of non-target species in insect traps baited with Frontalin, a key aggregation pheromone for several bark beetle species, including the southern pine beetle (*Dendroctonus frontalis*).

Frequently Asked Questions (FAQs)

Q1: What are the most common non-target species captured in Frontalin-baited traps?

A1: While a comprehensive list of all non-target species is not available, research has identified several common captures. These primarily include predators of bark beetles and other non-target bark beetles. Key non-target species of concern include:

- **Predatory Beetles:** Checkered beetles such as *Thanasimus dubius* and *Enoclerus nigripes* are frequently captured as they are attracted to the same chemical cues as their prey.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)
- **Non-Target Bark Beetles:** Other scolytine beetles, such as *Hylesinus pruinus*, can be attracted to components of the lure blend used in conjunction with Frontalin.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- **Pollinators:** In some cases, pheromone traps can capture pollinators like bees, particularly if certain trap colors are used.

Q2: Why is it important to reduce the capture of non-target species?

A2: Reducing non-target capture, or bycatch, is crucial for several reasons:

- **Conservation of Beneficial Insects:** Many non-target species, such as *Thanasimus* and *Enoclerus*, are natural predators of the target bark beetles. Capturing and killing these predators can disrupt the natural ecological balance and may negatively impact the long-term control of pest populations.
- **Improved Data Accuracy:** High numbers of non-target insects can complicate the sorting and counting of the target species, potentially leading to inaccuracies in population monitoring and outbreak prediction models.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- **Protection of Pollinators:** Minimizing the capture of bees and other pollinators is essential for maintaining biodiversity and ecosystem health.

Q3: What are the primary methods for reducing non-target captures?

A3: The main strategies for mitigating bycatch in Frontalin-baited traps involve modifying the trap itself or the lure composition and placement. These include:

- **Physical Exclusion Devices:** Incorporating mesh screens or providing escape windows on traps can prevent larger non-target species, particularly predators, from entering or being retained in the collection container, while still allowing the smaller target beetles to be captured.
- **Lure Modification and Placement:** Adjusting the chemical composition of the lure or the spatial arrangement of its components can significantly reduce the attraction of certain non-target species.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- **Trap Design and Color:** The color and design of the trap can influence which insects are attracted. For example, using red or green traps instead of white or yellow can reduce the capture of bees.

Troubleshooting Guides

Problem 1: High numbers of the predator *Thanasimus dubius* are being captured.

- Cause: *Thanasimus dubius* is a natural predator of *Dendroctonus frontalis* and is attracted to Frontalin.
- Solution 1: Physical Exclusion:
 - Modify the trap by adding a wire mesh screen (e.g., 6 mm mesh) over the collection container entrance. This size is often large enough to allow the target *Dendroctonus* species to pass through while excluding the larger *Thanasimus* predators.
 - Add escape windows (e.g., 60 mm x 8 mm slots) just above the screen on the funnel of the trap to allow predators that do enter to escape.
- Solution 2: Lure Composition (Experimental):
 - While *T. dubius* is attracted to Frontalin, its response to other lure components may differ from the target pest. Research has shown that *T. dubius* may show little discrimination among different lure formulations that are all attractive to *D. frontalis*.^[5] Therefore, physical exclusion methods are generally more reliable for this species.

Problem 2: Excessive capture of non-target bark beetles (*Hylesinus pruinus*) and checkered beetles (*Enoclerus nigripes*).

- Cause: These species are strongly attracted to endo-brevicomin, a synergist often used with Frontalin to attract *D. frontalis*.^{[1][2][3]}
- Solution: Spatial Displacement of Lure Component:
 - Physically separate the endo-brevicomin lure from the main trap that is baited with Frontalin and host kairomones (e.g., turpentine). Research has shown that displacing the endo-brevicomin releaser by 6 meters can largely eliminate the capture of *H. pruinus* and *E. nigripes* without reducing the capture of the target *D. frontalis* and its key predator *T. dubius*.^{[1][2][3]}

Problem 3: Unwanted capture of bees and other pollinators.

- Cause: Trap color can be a significant attractant for diurnal insects, including bees. White, yellow, and blue traps are often attractive to pollinators.

- Solution: Change Trap Color:
 - Replace standard white, yellow, or blue traps with red or green colored traps. Studies have shown that red and green traps catch significantly fewer native and introduced bees.

Data on Bycatch Reduction

Table 1: Effect of Spatial Displacement of endo-Brevicommin Lure on Capture of Target and Non-Target Species

Lure Treatment	Mean Catch per Day (±SE) - D. frontalis	Mean Catch per Day (±SE) - H. pruinosis	Mean Catch per Day (±SE) - T. dubius	Mean Catch per Day (±SE) - E. nigripes	Ratio of H. pruinosis to D. frontalis	Ratio of E. nigripes to T. dubius
Control (Frontalin + Turpentine)	1.8 (±0.4)a	0.0 (±0.0)a	0.7 (±0.1)a	0.1 (±0.0)a	0.0 (±0.0)a	0.1 (±0.0)a
endo-Brevicommin on Trap	1.3 (±0.3)a	17.5 (±6.1)b	0.8 (±0.1)a	1.0 (±0.3)b	13.0 (±4.5)b	1.2 (±0.4)b
endo-Brevicommin Displaced 6m	4.8 (±1.0)b	0.1 (±0.1)a	0.9 (±0.2)a	0.1 (±0.0)a	0.0 (±0.0)a	0.1 (±0.0)a

Data adapted from a 31-month trapping study in Mississippi.[1][3] Means in the same column followed by different letters are significantly different.

Experimental Protocols

Protocol 1: Evaluating the Efficacy of Spatial Lure Displacement

Objective: To determine if displacing the endo-brevicommin lure reduces the capture of non-target *Hylesinus pruinosis* and *Enoclerus nigripes* without negatively impacting the capture of the target *Dendroctonus frontalis*.

Materials:

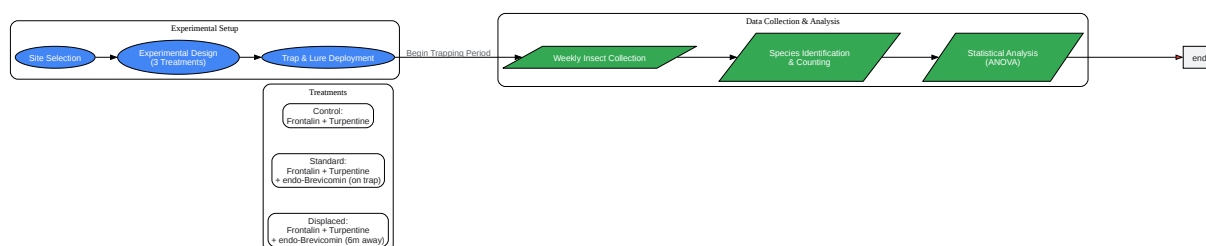
- Multiple-funnel traps (e.g., 8-funnel Lindgren traps)
- Lures: Frontalin, turpentine (or other host kairomone source), and endo-brevicommin.
- Stakes or poles for trap and lure deployment.
- GPS unit for recording trap locations.
- Collection cups and preservative fluid (e.g., propylene glycol).

Methodology:

- Site Selection: Choose a forested area with a known or suspected population of *D. frontalis*.
- Experimental Design:
 - Establish multiple blocks (replicates) of three traps each. Traps within a block should be separated by at least 20 meters. Blocks should be separated by at least 100 meters.
 - Randomly assign one of the following three treatments to each trap within a block:
 1. Control: Trap baited with Frontalin and turpentine lures only.
 2. Standard Lure Configuration: Trap baited with Frontalin, turpentine, and an endo-brevicommin lure attached directly to the trap.
 3. Displaced Lure Configuration: Trap baited with Frontalin and turpentine, with the endo-brevicommin lure placed on a separate stake 6 meters away from the trap.
- Trap Deployment:
 - Hang traps so that the collection cup is approximately 1.5 meters above the ground.

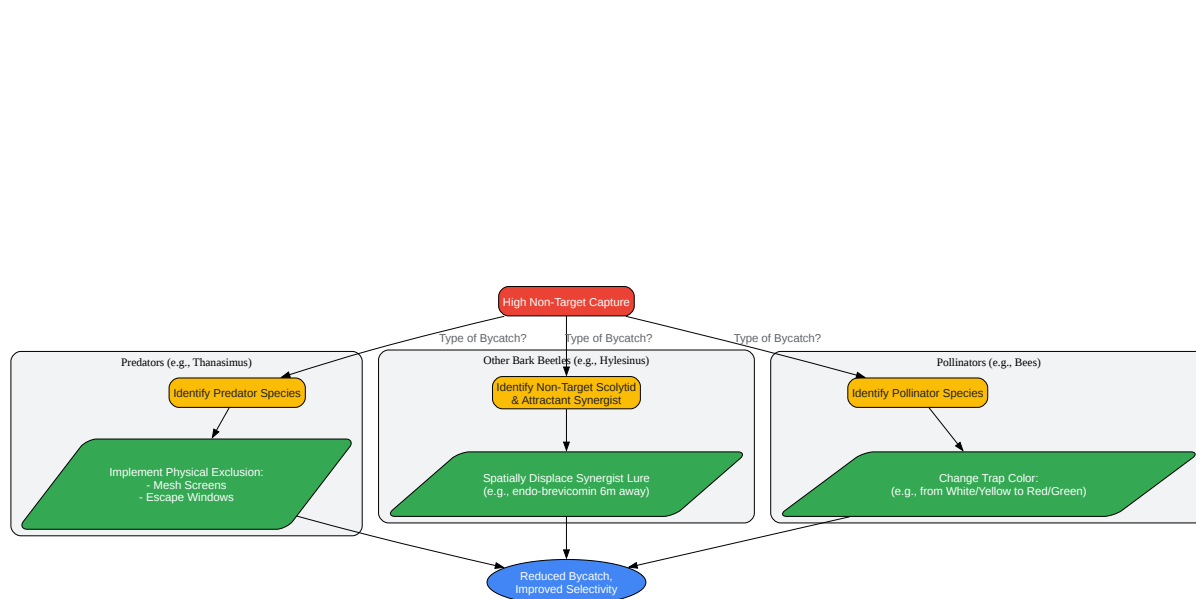
- For the displaced lure treatment, place the endo-brevicommin lure at the same height as the trap's lure attachment point.
- Data Collection:
 - Collect trapped insects at regular intervals (e.g., weekly) for a predetermined period (e.g., the duration of the *D. frontalis* spring flight period).
 - Identify and count the number of *D. frontalis*, *T. dubius*, *H. pruinosis*, and *E. nigripes* in each trap.
- Data Analysis:
 - Use statistical methods (e.g., ANOVA) to compare the mean number of each species captured per trap per collection period across the three treatments.
 - Calculate and compare the ratios of non-target to target species for each treatment.

Visualizations



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Caption: Workflow for testing the spatial displacement of a lure component to reduce bycatch.



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Caption: Decision-making logic for mitigating different types of non-target species capture.

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References

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